

Ethyl 3-(2-bromophenyl)-3-oxopropanoate stability and storage conditions

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Compound of Interest

Compound Name: Ethyl 3-(2-bromophenyl)-3-oxopropanoate

Cat. No.: B1273624

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An In-depth Technical Guide on the Stability and Storage of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-(2-bromophenyl)-3-oxopropanoate, a beta-keto ester, is a valuable intermediate in organic synthesis. Understanding its stability and appropriate storage conditions is crucial for maintaining its purity and reactivity for research and development applications. This guide provides a comprehensive overview of the known stability profile, recommended storage conditions, and potential degradation pathways of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**, based on available data for the compound and the general chemical properties of beta-keto esters. While specific experimental stability studies on this compound are not widely published, this document extrapolates likely behavior based on established chemical principles.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** is presented in Table 1.

Property	Value	Reference
CAS Number	50671-05-1	
Molecular Formula	$C_{11}H_{11}BrO_3$	
Molecular Weight	271.11 g/mol	
Physical Form	Liquid	
Appearance	Yellow to orange liquid	
Purity	Typically ≥97%	

Recommended Storage and Handling

Proper storage and handling are paramount to preserving the integrity of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**. The recommended conditions are summarized in Table 2.

Condition	Recommendation	Rationale	Reference
Temperature	Store at room temperature.	Avoids potential degradation from excessive heat.	
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	Minimizes contact with moisture and air, which can lead to hydrolysis.	
Container	Keep in a tightly sealed container.	Prevents ingress of moisture and atmospheric gases.	
Environment	Store in a dry, well-ventilated place.	Reduces the risk of moisture absorption and allows for safe handling.	
Light Exposure	Store in a light-resistant container.	Although specific data is unavailable, protection from light is a general good practice for organic compounds.	
Incompatibilities	Keep away from strong acids, strong bases, and strong oxidizing agents.	These can catalyze degradation reactions such as hydrolysis and oxidation.	

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid inhalation of vapors or mist.

- Avoid contact with skin and eyes.

Stability Profile and Potential Degradation Pathways

While specific stability data for **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** is limited, its classification as a beta-keto ester provides insight into its likely degradation pathways. Beta-keto esters are known to be susceptible to hydrolysis and subsequent decarboxylation.[1][2][3]

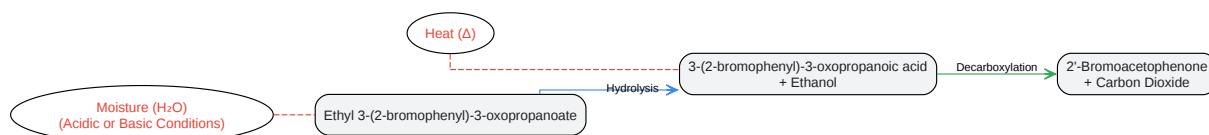
3.1. Hydrolysis

In the presence of water, particularly under acidic or basic conditions, the ester group of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** can be hydrolyzed to form the corresponding β -keto acid, 3-(2-bromophenyl)-3-oxopropanoic acid, and ethanol.[2][3]

3.2. Decarboxylation

The resulting β -keto acid is thermally unstable and can readily undergo decarboxylation, especially upon heating, to yield 2'-bromoacetophenone and carbon dioxide.[1][2] This is a common reaction for β -keto acids.

The logical flow of these degradation pathways is illustrated in the diagram below.



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Caption: Potential degradation pathway of **Ethyl 3-(2-bromophenyl)-3-oxopropanoate**.

Experimental Protocols for Stability Assessment

Specific, validated stability-indicating analytical methods for **Ethyl 3-(2-bromophenyl)-3-oxopropanoate** are not detailed in the public literature. However, a general experimental

workflow to assess its stability can be proposed based on its known chemical properties.

4.1. Forced Degradation Study Design

A forced degradation study would be essential to identify potential degradation products and pathways. This would involve subjecting the compound to various stress conditions.

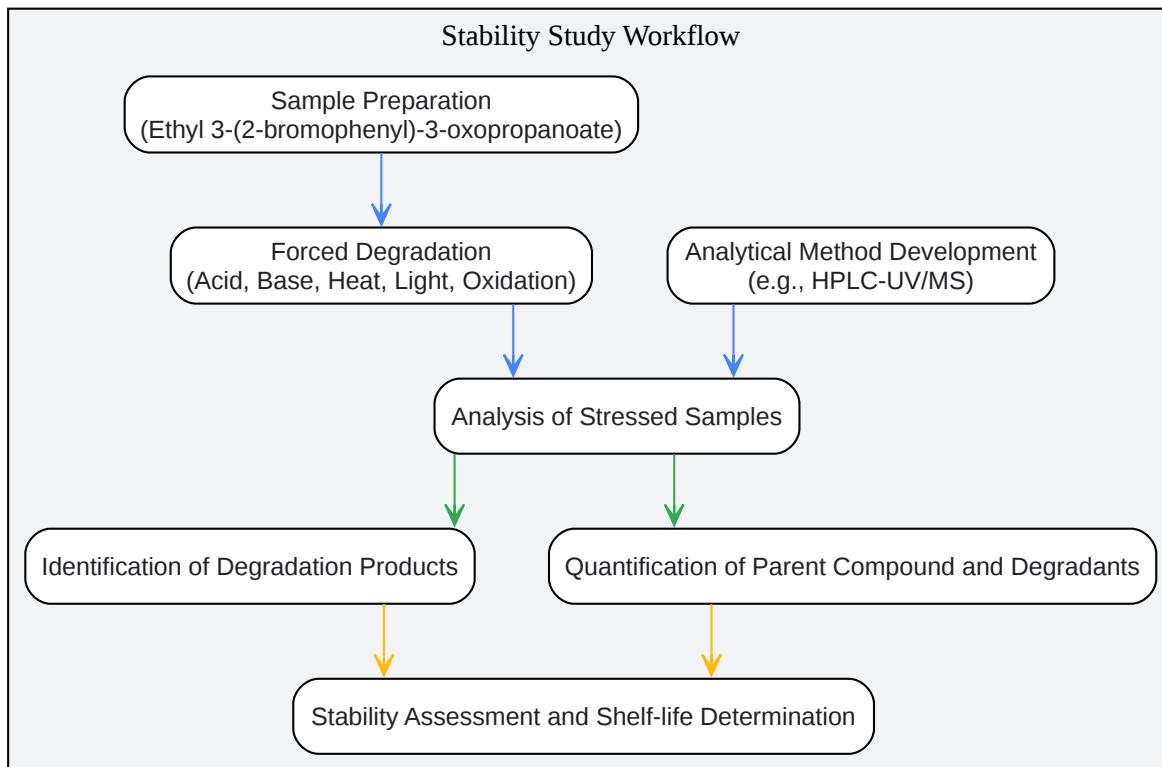
Table 3: Proposed Forced Degradation Conditions

Stress Condition	Proposed Methodology
Acid Hydrolysis	Dissolve the compound in a solution of a mineral acid (e.g., 0.1 M HCl) and heat at a controlled temperature (e.g., 60 °C) for a defined period.
Base Hydrolysis	Dissolve the compound in a solution of a base (e.g., 0.1 M NaOH) and maintain at room temperature or slightly elevated temperature.
Oxidative Stress	Treat a solution of the compound with an oxidizing agent (e.g., 3% H ₂ O ₂) at room temperature.
Thermal Stress	Heat the solid or a solution of the compound at an elevated temperature (e.g., 80 °C) in the dark.
Photostability	Expose a solution of the compound to UV and visible light according to ICH Q1B guidelines.

4.2. Analytical Methodology

A stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS), would be required to separate and quantify the parent compound from its degradation products.

The following diagram illustrates a general workflow for a stability study.



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Caption: General workflow for a chemical stability study.

Conclusion

Ethyl 3-(2-bromophenyl)-3-oxopropanoate is a stable compound when stored under the recommended conditions of room temperature in a dry, inert atmosphere and protected from light. The primary degradation concerns are hydrolysis and subsequent decarboxylation, which are common for β -keto esters. For critical applications in research and drug development, it is advisable to perform stability testing under conditions that mimic intended use and long-term storage to ensure the material's quality and purity over time.

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